

Application Notes and Protocols for (S)-Retosiban in Tocolysis Research

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Compound of Interest

Compound Name: (S)-Retosiban

Cat. No.: B10861298

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Introduction

(S)-Retosiban is a potent and highly selective, orally active, non-peptide competitive antagonist of the oxytocin receptor (OTR).[1] It has been investigated as a tocolytic agent for the management of preterm labor.[2][3] Preterm birth is a major cause of neonatal morbidity and mortality, and the development of effective and safe tocolytics is a significant area of unmet medical need. **(S)-Retosiban**'s high affinity for the OTR ($K_i = 0.65$ nM) and over 1400-fold selectivity over the closely related vasopressin receptors suggest a favorable profile for targeting uterine contractions with minimal off-target effects.[1][2] These application notes provide a comprehensive overview of the experimental design for evaluating **(S)-Retosiban** as a tocolytic agent, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols.

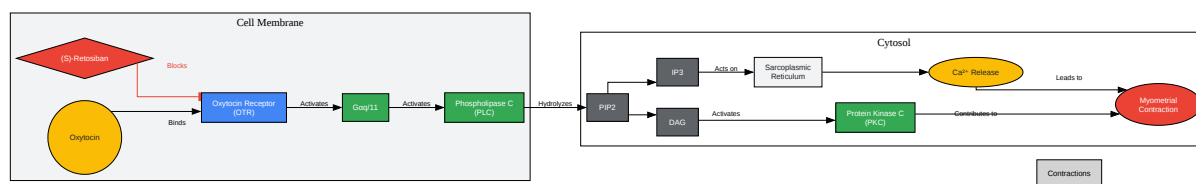
Mechanism of Action

(S)-Retosiban functions by blocking the binding of oxytocin to its receptor in the myometrium, the smooth muscle layer of the uterus. Oxytocin plays a crucial role in initiating and sustaining uterine contractions during labor. The binding of oxytocin to the G-protein coupled OTR

activates the $G_{\alpha q}/11$ signaling pathway, leading to a cascade of intracellular events that culminate in myometrial contraction. **(S)-Retosiban** competitively inhibits this interaction, thereby reducing the frequency and force of uterine contractions.

Oxytocin Receptor Signaling Pathway and Inhibition by (S)-Retosiban

The following diagram illustrates the signaling cascade initiated by oxytocin binding to its receptor and the point of intervention for **(S)-Retosiban**.



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Caption: Oxytocin receptor signaling pathway and inhibition by **(S)-Retosiban**.

Preclinical Data

Preclinical studies have demonstrated the efficacy of **(S)-Retosiban** in various in vitro and in vivo models.

In Vitro Studies

In vitro pharmacological studies using human myometrial strips have shown that **(S)-Retosiban** significantly reduces the contractile activity of both spontaneously active and oxytocin-

stimulated tissues. Furthermore, it has been shown to prevent stretch-induced stimulation of human myometrial contractility.

Parameter	Value	Reference
Binding Affinity (Ki)	0.65 nM	
Selectivity	>1400-fold for OTR over vasopressin receptors (V1a, V1b, V2)	
In Vitro Efficacy	- Significantly reduced spontaneous and oxytocin-stimulated human myometrial strip contractions.- Prevented stretch-induced stimulation of human myometrial contractility.	

In Vivo Studies

In vivo studies in animal models have further confirmed the tocolytic potential of **(S)-Retosiban**.

Animal Model	Administration	Key Findings	Reference
Anesthetized Rats	Intravenous (IV)	Dose-dependent decrease in oxytocin-induced uterine contractions.	
Late-term Pregnant Rats	Intravenous (IV)	Significantly reduced spontaneous uterine contractions.	
Cynomolgus Monkeys	Oral (100 or 300 mg/kg/day from day 100 to 150 of gestation)	Reduced the risk of spontaneous delivery.	

Clinical Data

(S)-Retosiban has been evaluated in clinical trials for the treatment of spontaneous preterm labor.

Phase II Clinical Trial Data

A phase II pilot dose-ranging study provided preliminary evidence for the efficacy and safety of intravenous **(S)-Retosiban**.

Parameter	(S)-Retosiban Group	Placebo Group	Reference
Uterine Quiescence at 6h	63%	43%	
≥50% Reduction in Contractions at 6h	63%	29%	
Median Time to Delivery	26 days	13 days	
Mean Time to Delivery/Treatment Failure	18.9 days	11.1 days	

Note: The differences in uterine quiescence and reduction in contractions were not statistically significant in this pilot study.

Phase III Clinical Trials

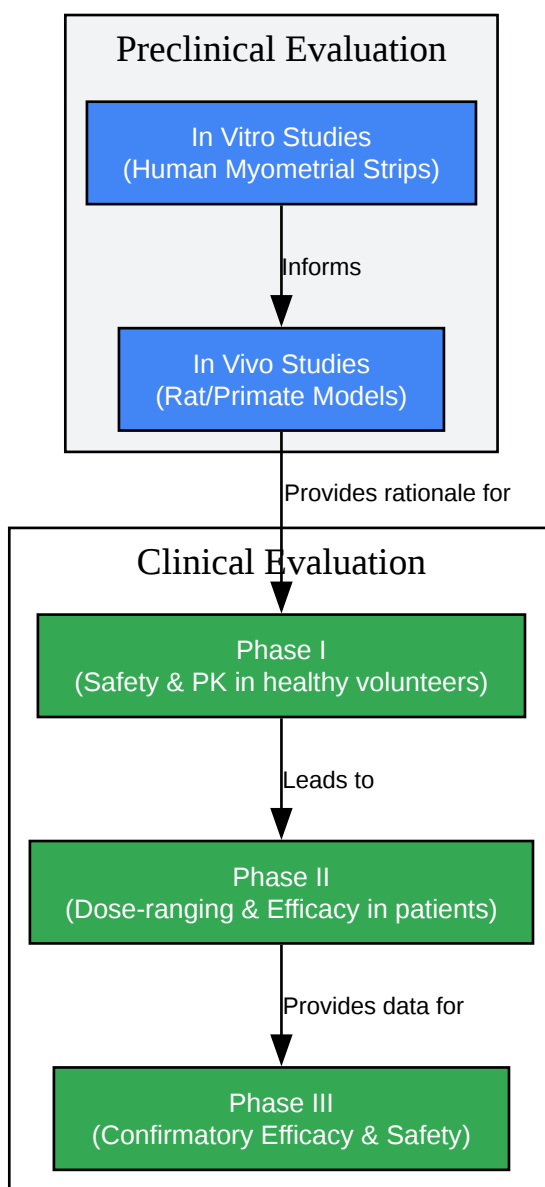
Two multicenter, randomized, double-blind phase III trials were initiated to further assess the efficacy and safety of **(S)-Retosiban** compared to placebo and atosiban. However, these trials were terminated early due to slow recruitment.

Trial	Comparator	Key Outcome	Reference
Placebo-controlled	Placebo	Mean time to delivery/treatment failure: 18.9 days (Retosiban) vs. 11.1 days (Placebo)	
Atosiban-controlled	Atosiban	Adjusted mean time to delivery: 32.51 days (Retosiban) vs. 33.71 days (Atosiban) ($p > 0.05$)	

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the tocolytic effects of **(S)-Retosiban**.

Experimental Workflow



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Caption: General experimental workflow for **(S)-Retosiban** development.

Protocol 1: Ex Vivo Human Myometrial Contractility Assay

Objective: To assess the inhibitory effect of **(S)-Retosiban** on spontaneous and oxytocin-induced contractions of human myometrial tissue.

Materials:

- Fresh human myometrial biopsies obtained from women undergoing elective cesarean section at term.
- Physiological Saline Solution (PSS): 116 mM NaCl, 4.6 mM KCl, 1.16 mM NaH₂PO₄·H₂O, 1.16 mM MgSO₄·7H₂O, 21.9 mM NaHCO₃, 1.8 mM CaCl₂·2H₂O, 11.6 mM D-glucose, bubbled with 95% O₂/5% CO₂.
- **(S)-Retosiban** stock solution (e.g., 10 mM in DMSO).
- Oxytocin stock solution (e.g., 1 mM in water).
- Organ bath system with force transducers.
- Data acquisition system.

Procedure:

- Tissue Preparation:
 - Immediately place the myometrial biopsy in cold PSS and transport to the laboratory.
 - Dissect the myometrium into longitudinal strips (approximately 2 mm x 2 mm x 10 mm).
 - Mount the strips vertically in the organ baths containing PSS maintained at 37°C and bubbled with 95% O₂/5% CO₂.
 - Apply an initial tension of 1-2 g and allow the tissue to equilibrate for at least 60-90 minutes, with regular washes every 15-20 minutes.
- Assessment of **(S)-Retosiban** on Spontaneous Contractions:
 - Once stable spontaneous contractions are established, record a baseline period of 30 minutes.
 - Add **(S)-Retosiban** cumulatively to the organ bath to achieve a range of final concentrations (e.g., 1 nM to 10 μM).

- Allow the tissue to stabilize for 20-30 minutes at each concentration before recording the contractile activity.
- Assessment of **(S)-Retosiban** on Oxytocin-Induced Contractions:
 - After the equilibration period, induce submaximal contractions with a fixed concentration of oxytocin (e.g., 0.5 nM).
 - Once the oxytocin-induced contractions are stable (approximately 30-45 minutes), add **(S)-Retosiban** cumulatively as described above.
- Data Analysis:
 - Measure the frequency, amplitude, and duration of contractions.
 - Calculate the area under the curve (AUC) as an integrated measure of contractility.
 - Express the data as a percentage of the baseline (for spontaneous contractions) or the stable oxytocin-induced response.
 - Construct concentration-response curves and calculate the IC₅₀ value for **(S)-Retosiban**.

Protocol 2: In Vivo Tocolysis in a Rat Model

Objective: To evaluate the tocolytic efficacy of **(S)-Retosiban** in inhibiting oxytocin-induced uterine contractions in anesthetized, late-term pregnant rats.

Materials:

- Late-term pregnant Sprague-Dawley rats (e.g., day 19-21 of gestation).
- Anesthetic (e.g., urethane or isoflurane).
- Intrauterine balloon catheter or pressure transducer.
- Infusion pumps.
- **(S)-Retosiban** solution for intravenous administration.

- Oxytocin solution for intravenous infusion.
- Data acquisition system for recording intrauterine pressure.

Procedure:

- Animal Preparation:
 - Anesthetize the pregnant rat.
 - Perform a laparotomy to expose the uterine horns.
 - Insert an intrauterine balloon catheter or pressure transducer into one uterine horn to monitor contractions.
 - Cannulate the jugular vein for intravenous administration of compounds.
- Experimental Protocol:
 - Allow the animal to stabilize after surgery.
 - Infuse oxytocin intravenously at a constant rate to induce regular uterine contractions.
 - Once a stable pattern of contractions is established, administer a bolus dose of **(S)-Retosiban** intravenously.
 - Alternatively, administer a continuous infusion of **(S)-Retosiban**.
 - Record intrauterine pressure continuously throughout the experiment.
 - Test a range of **(S)-Retosiban** doses to establish a dose-response relationship.
- Data Analysis:
 - Quantify the frequency and amplitude of uterine contractions before and after **(S)-Retosiban** administration.
 - Calculate the percentage inhibition of oxytocin-induced uterine activity for each dose of **(S)-Retosiban**.

- Determine the ED₅₀ (effective dose producing 50% of the maximal response).

Protocol 3: Clinical Trial Design for Tocolysis (Phase II/III)

Objective: To assess the efficacy and safety of intravenous **(S)-Retosiban** for the treatment of spontaneous preterm labor in pregnant women.

Study Design: Randomized, double-blind, placebo-controlled, multicenter trial.

Inclusion Criteria:

- Singleton pregnancy.
- Gestational age between 24 and 34 weeks.
- Diagnosis of spontaneous preterm labor (e.g., regular uterine contractions and cervical changes).
- Intact membranes.

Exclusion Criteria:

- Contraindications to tocolysis (e.g., fetal distress, severe preeclampsia, chorioamnionitis).
- Known fetal anomalies.
- Multiple gestation.

Treatment Protocol:

- Investigational Arm: Intravenous **(S)-Retosiban**.
 - Loading dose: 6 mg administered over 5-10 minutes.
 - Maintenance infusion: 6 mg/hour for up to 48 hours.

- Dose escalation (if inadequate response): An additional 6 mg loading dose followed by an increased maintenance infusion of 12 mg/hour.
- Control Arm: Placebo (matching intravenous administration).
- Standard of Care: All participants may receive antenatal corticosteroids for fetal lung maturation.

Primary Endpoints:

- Proportion of women who do not deliver within 48 hours of starting treatment.
- Time to delivery.

Secondary Endpoints:

- Proportion of women who do not deliver within 7 days.
- Gestational age at delivery.
- Neonatal morbidity and mortality composite index.
- Maternal and fetal safety assessments (adverse events).

Data Analysis:

- Compare the primary and secondary endpoints between the **(S)-Retosiban** and placebo groups using appropriate statistical methods (e.g., Kaplan-Meier analysis for time to delivery, chi-square or Fisher's exact test for proportions).

Conclusion

(S)-Retosiban has demonstrated a promising preclinical profile as a selective and potent oxytocin receptor antagonist for the treatment of preterm labor. The provided application notes and protocols offer a framework for the continued investigation and development of **(S)-Retosiban** and other tocolytic agents. While clinical development has been challenging, the scientific rationale for targeting the oxytocin receptor in tocolysis remains strong, and these experimental designs are crucial for advancing research in this critical area of women's health.

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